

# Delphinidin 3-glucoside chloride IC50 calculation methods different cell lines

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Delphinidin 3-glucoside chloride

CAS No.: 6906-38-3

Cat. No.: S592777

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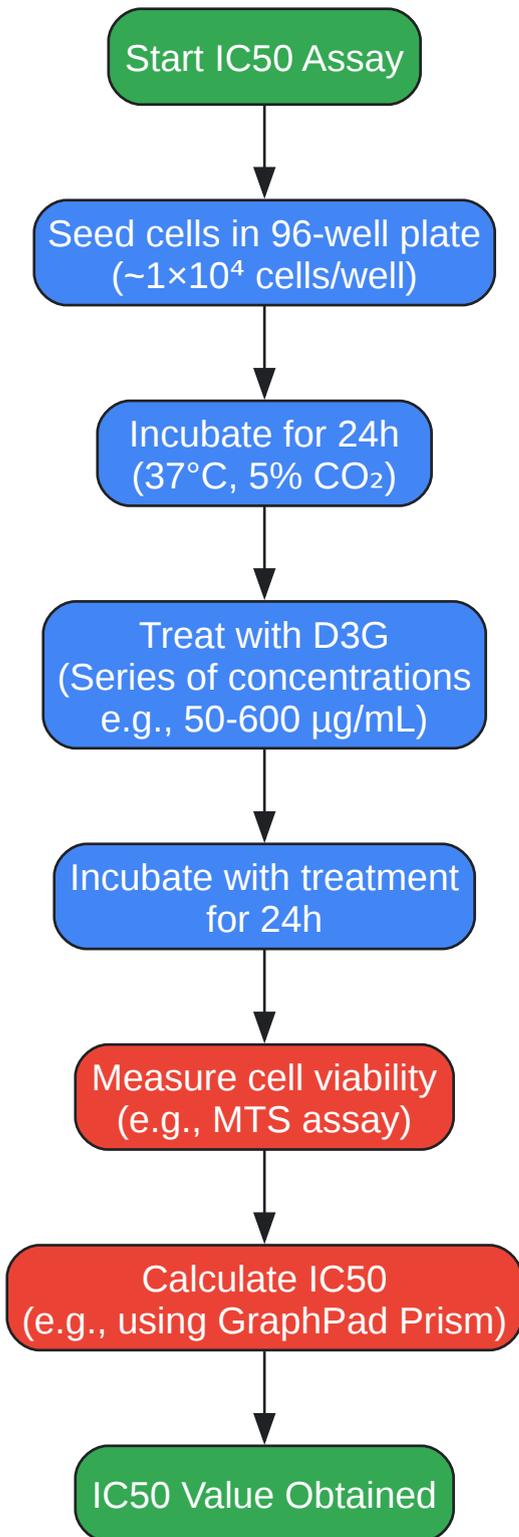
## Known IC50 Values for Delphinidin-3-O-glucoside

The table below summarizes the specific IC50 values found in the scientific literature for D3G. Please note that these values are highly dependent on the experimental conditions, such as the duration of treatment.

Cell Line	Cancer Type	IC50 Value ( $\mu\text{g/mL}$ )	Exposure Time	Citation
HCT-116	Colorectal Cancer	$396 \pm 23 \mu\text{g/mL}$	24 hours	[1]
HT-29	Colorectal Cancer	$329 \pm 17 \mu\text{g/mL}$	24 hours	[1]

## Standard Protocol for IC50 Determination

The following workflow outlines the general method used to generate IC50 data, which you can adapt for your experiments with D3G on other cell lines.



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## Key Experimental Details

- **Cell Viability Assay:** The data in the table was obtained using the **CellTiter 96 AQueous One Solution Cell Proliferation Assay (MTS assay)** [1]. The absorbance was measured at 515 nm.
- **IC50 Calculation:** The IC50 values were calculated using **Prism software (GraphPad)**, which fits the dose-response data to a nonlinear regression model to determine the concentration that causes a 50% reduction in cell viability [1].
- **Solubility Considerations:** Some related phenolic compounds require dissolution in **DMSO**, with a final concentration not exceeding **0.5%** in the cell culture medium. An untreated control with the same percentage of DMSO should always be included for comparison [1].

## Frequently Asked Questions

**Q1: Why might I get different IC50 values for the same cell line?** IC50 values can vary significantly based on several factors, including:

- **Cell Passage Number:** Higher passage numbers can lead to genetic drift and altered drug response.
- **Assay Type:** Different viability assays (e.g., MTT, MTS, LDH) may yield slightly different results.
- **Serum Concentration:** The amount of fetal bovine serum (FBS) in the culture medium can affect compound bioavailability.
- **Treatment Duration:** Longer exposure times typically result in lower IC50 values.

**Q2: The IC50 for my cell line is not listed. What should I do?** You will need to determine it empirically. Follow the standard protocol above, testing a wide range of D3G concentrations (for example, from 50 µg/mL to 600 µg/mL) on your specific cell line to generate a dose-response curve.

**Q3: Are there strategies to improve the bioavailability of D3G in vitro?** Yes, research suggests that the bioavailability and stability of anthocyanins like D3G can be enhanced using **nano-delivery systems** (e.g., nano-capsules) or by co-administration with compounds like **α-casein** [2].

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## References

1. Anthocyanins, delphinidin-3-O-glucoside and cyanidin-3- ... [pmc.ncbi.nlm.nih.gov]

2. Anthocyanins: From Natural Colorants to Potent Anticancer ... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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